

An In-depth Technical Guide to Karanal (CAS 117933-89-8)

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Compound of Interest

Compound Name: Karanal

Cat. No.: B1171237

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Abstract

Karanal, identified by CAS number 117933-89-8, is a synthetic fragrance ingredient prized for its potent, radiant, and dry woody-amber aroma.[1][2][3] Developed by Givaudan, this complex acetal has found widespread use in fine fragrances, personal care products, and household goods due to its exceptional tenacity and stability across a range of applications.[1][2][4] This technical guide provides a comprehensive overview of **Karanal**, including its chemical and physical properties, synthesis, applications, and safety information, presented in a format tailored for technical professionals.

Chemical and Physical Properties

Karanal is a colorless to pale yellow liquid with a complex molecular structure.[2][5] Its chemical name is 2-(2,4-Dimethyl-3-cyclohexen-1-yl)-5-methyl-5-(1-methylpropyl)-1,3-dioxane.[1] It is also known by the synonym Amber Dioxane.[2] A summary of its key quantitative properties is presented in Table 1.

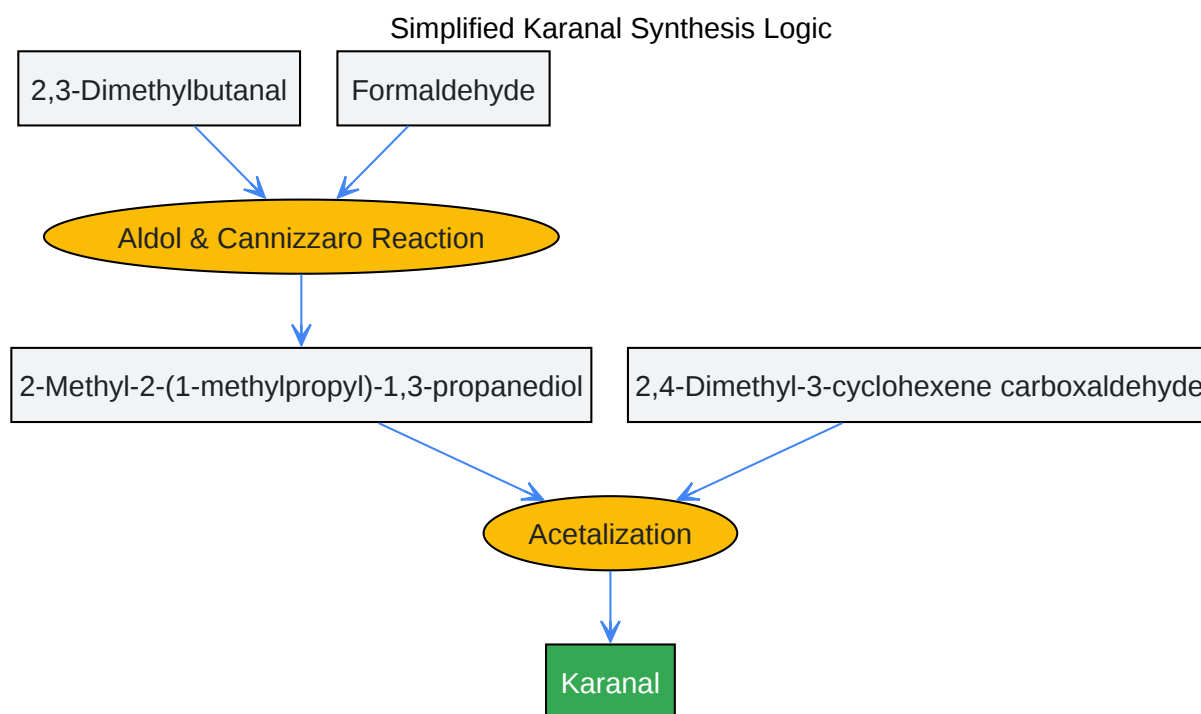
Table 1: Physicochemical Properties of **Karanal**

Property	Value
Molecular Formula	C ₁₇ H ₃₀ O ₂ [1]
Molecular Weight	266.42 g/mol [6]
Density	0.959–0.965 g/cm ³ @ 25°C[7]
Boiling Point	295–330°C[2][5]
Flash Point	>93.33–166°C[5][7]
Vapor Pressure	0.000331–0.0009 hPa @ 25°C[2][8]
Refractive Index	1.478–1.484 @ 20°C[6]
Log P	5.2–6.5[6][9]
Solubility	Insoluble in water; soluble in alcohol.

Synthesis

The synthesis of **Karanal** is a multi-step process involving the acetalization of 2,4-dimethyl-3-cyclohexene carboxaldehyde with 2-methyl-2-(1-methylpropyl)-1,3-propanediol.[6][10] The diol itself can be produced through a combined Aldol and Cannizzaro reaction of 2,3-dimethylbutanal with formaldehyde.[10] Another described synthesis route involves the reaction of Triplal and 2-Methyl-2-(1-methylpropyl)-1,3-propanediol in the presence of sulfuric acid as a solvent.[11]

A simplified logical workflow for one of the synthesis routes is depicted below.



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Caption: Logical workflow of **Karanal** synthesis.

Olfactory Profile and Applications

Karanal is characterized by a powerful, radiant, and dry woody-amber odor with a high tenacity, lasting for several months on a blotter.[1][2] Its scent profile makes it a versatile ingredient in a wide array of products.

Applications include:

- Fine Fragrances: Particularly in men's fragrances for its woody notes, often blended with other synthetic woody aromachemicals like Iso E Super®.[2][6]
- Personal Care: Shampoos and fabric conditioners benefit from its excellent substantivity on hair and fabric fibers.[2][3]

- Household Products: It is stable and effective in soaps and detergents.[\[2\]](#)[\[7\]](#)

The recommended usage level for **Karanal** is typically from trace amounts up to 2%.[\[1\]](#)[\[2\]](#)

Stability and Performance

Karanal exhibits good stability in a variety of product bases across a wide pH range, from acidic to alkaline conditions.[\[1\]](#)[\[9\]](#) However, its stability is noted to be moderate in antiperspirants and bleach.[\[6\]](#)[\[9\]](#) A summary of its stability in different media is provided in Table 2.

Table 2: Stability of **Karanal** in Various Bases

Base	pH	Stability
Acid Cleaner	2	Good
Fabric Conditioner	3	Good
Antiperspirant	3.5	Moderate
Shampoo	6	Good
APC Cleaner	9	Good
Liquid Fabric Detergent	9	Good
Soap	10	Good
Powder Detergent	10.5	Good
Liquid Bleach	11	Moderate

Source: Givaudan[\[9\]](#)

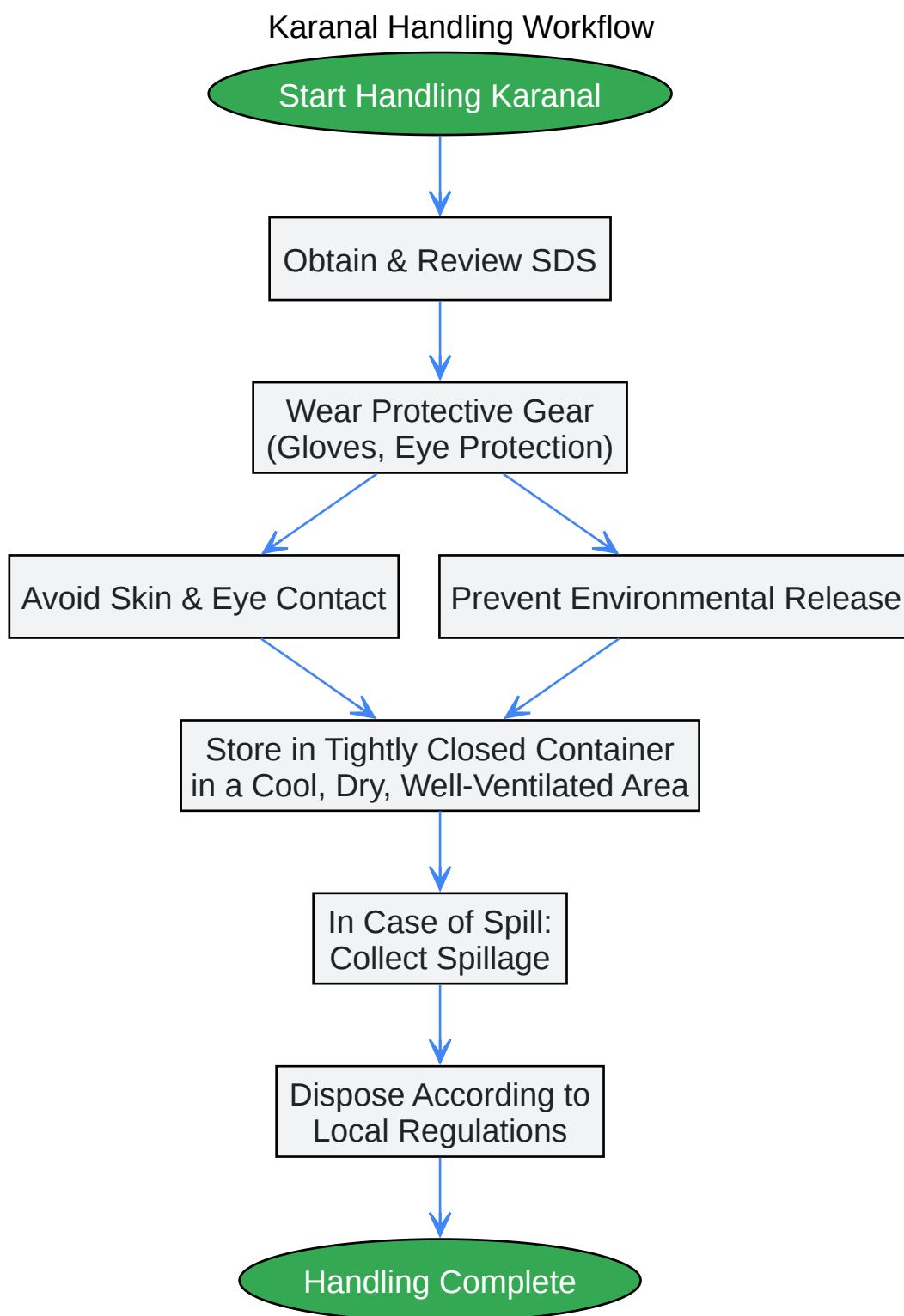
Safety and Regulatory Information

The safety of **Karanal** has been evaluated by various regulatory bodies. It is subject to usage level restrictions under the International Fragrance Association (IFRA) standards due to its potential for sensitization.[\[1\]](#) Safety Data Sheets (SDS) indicate that it may be harmful in

contact with skin and is very toxic to aquatic life with long-lasting effects.[12] It is not classified as a Carcinogenic, Mutagenic, or Reprotoxic (CMR) substance.[1]

In some regions, there has been regulatory scrutiny. For instance, it has been noted that the placing on the market and use of **Karanal** in the EU was to be prohibited from August 2023.[13] Additionally, it has been identified as a persistent, bioaccumulative, and toxic (PBT) substance in an evaluation by the Australian Industrial Chemicals Introduction Scheme.[14]

The general handling precautions for **Karanal** are outlined in the workflow diagram below.



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Caption: General workflow for handling **Karanal** safely.

Conclusion

Karanal (CAS 117933-89-8) is a significant synthetic aroma chemical with a distinctive and powerful woody-amber character. Its high performance and stability have made it a valuable component in the fragrance industry. However, researchers and formulation professionals must remain aware of the evolving regulatory landscape and safety considerations associated with its use, particularly concerning its environmental impact and potential for skin sensitization.

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